

Essential Safety and Logistical Information for Handling 1,2-Ethanediol, Dibenzenesulfonate

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Compound of Interest

Compound Name: 1,2-Ethanediol,
dibenzenesulfonate

Cat. No.: B177461

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This document provides crucial safety protocols and logistical guidance for the handling and disposal of **1,2-Ethanediol, dibenzenesulfonate** (CAS No. 116-50-7), tailored for researchers, scientists, and drug development professionals. Adherence to these procedures is vital for ensuring laboratory safety and minimizing occupational hazards.

Hazard Identification

While comprehensive toxicological data is limited, precautionary measures are necessary. The primary hazards associated with **1,2-Ethanediol, dibenzenesulfonate** involve potential irritation upon contact with the eyes, skin, and respiratory system.[1][2] Ingestion may also be harmful.[3] Therefore, appropriate personal protective equipment and handling procedures are mandatory.

Personal Protective Equipment (PPE)

The selection of appropriate PPE is the first line of defense against exposure. The following table summarizes the recommended equipment.

Protection Type	Recommended Equipment	Specifications and Rationale
Eye/Face Protection	Tightly fitting safety goggles with side-shields or a face shield.	Must conform to EN 166 (EU) or NIOSH (US) standards to protect against splashes and dust formation. [1]
Skin Protection	Chemical-impermeable gloves and fire/flammable resistant and impervious clothing.	Gloves must be inspected before use and should satisfy EU Directive 89/686/EEC and the EN 374 standard. [1] Protective clothing should prevent any possibility of skin contact.
Respiratory Protection	Full-face respirator.	To be used if exposure limits are exceeded or if irritation or other symptoms are experienced. [1] In situations with a high potential for vapor or aerosol generation, a self-contained breathing apparatus (SCBA) may be necessary. [4] [5]

Operational and Disposal Plans

A systematic approach to handling, storage, and disposal is critical for safety and regulatory compliance.

Safe Handling Protocol:

- Ventilation: Always handle **1,2-Ethanediol, dibenzenesulfonate** in a well-ventilated area, preferably within a chemical fume hood.[\[1\]](#)
- Avoid Contact: Prevent contact with skin and eyes and avoid the formation of dust and aerosols.[\[1\]](#)

- Personal Hygiene: Wash hands thoroughly after handling.[1][2] Do not eat, drink, or smoke in the work area.[1][3]
- Equipment: Use spark-proof tools and explosion-proof equipment where necessary.[1]

Storage Procedures:

- Store in a cool, dry, and well-ventilated place.[2]
- Keep containers tightly closed and sealed.[2]
- Hygroscopic.[3]

Spill Response Workflow:

In the event of a spill, follow the procedures outlined in the diagram below. The primary objectives are to contain the spill, protect personnel, and prevent environmental contamination.



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Workflow for handling a chemical spill.

Disposal Plan:

- Disposal of **1,2-Ethanediol, dibenzenesulfonate** must be conducted in accordance with all applicable federal, state, and local environmental regulations.[1]
- The substance should be collected in suitable, closed containers for disposal.[1]
- Do not allow the chemical to enter drains, as discharge into the environment must be avoided.[1]

Emergency Procedures

Immediate and appropriate first aid can significantly mitigate the effects of accidental exposure.

Exposure Type	First-Aid Measures
Inhalation	Move the victim to fresh air. If breathing is difficult, administer oxygen. If the victim is not breathing, provide artificial respiration and seek immediate medical attention. ^[1]
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water. Consult a doctor. ^[1]
Eye Contact	Rinse cautiously with pure water for at least 15 minutes, removing contact lenses if present and easy to do. Continue rinsing and consult a doctor. ^[1]
Ingestion	Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately. ^[1]

Fire-Fighting Measures:

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.^[1]
- Protective Actions: Firefighters should wear a self-contained breathing apparatus (SCBA) if necessary.^{[1][2]}

Physical and Chemical Properties

Detailed quantitative data for the physical and chemical properties of **1,2-Ethanediol, dibenzenesulfonate** are largely unavailable in the provided search results.

Property	Value
Molecular Formula	C14H14O6S2[6][7]
Molecular Weight	342.39 g/mol [6][7]
Physical State	Data not available[1]
Melting/Freezing Point	Data not available[1]
Boiling Point	Data not available[1]

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